

Physical and chemical properties of anhydrous Scandium nitrate

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Compound of Interest

Compound Name: Scandium nitrate

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Anhydrous Scandium Nitrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of anhydrous **scandium nitrate** ($\text{Sc}(\text{NO}_3)_3$). The information is curated for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document summarizes key quantitative data, details experimental protocols for property determination, and presents visual representations of synthesis and decomposition pathways.

Physical Properties

Anhydrous **scandium nitrate** is a white, crystalline solid.^[1] It is characterized by its highly hygroscopic nature, readily absorbing moisture from the atmosphere.^[2] Due to this property, handling and storage require controlled, dry environments. While qualitative descriptions of its high solubility in water and ethanol are available, specific quantitative data remains elusive in publicly accessible literature.^{[1][3]}

Table 1: Summary of Physical Properties of Anhydrous **Scandium Nitrate**

Property	Value	Notes
Appearance	White crystalline solid	[1][3]
Molar Mass	230.97 g/mol	[4]
Melting Point	Decomposes upon heating	A precise melting point is not applicable as the compound decomposes.[3]
Boiling Point	Not applicable	Decomposes before boiling.[3]
Density	Data not available	The density of the anhydrous form has not been reported in the reviewed literature.
Solubility	Highly soluble in water and ethanol	[1] Quantitative solubility data (e.g., g/100 mL at a specific temperature) is not available.

Chemical Properties

Anhydrous **scandium nitrate** is a strong oxidizing agent, a characteristic common to all nitrate compounds.[1] It serves as a versatile precursor in the synthesis of other scandium compounds, including scandium oxide.[1]

Table 2: Summary of Chemical Properties of Anhydrous **Scandium Nitrate**

Property	Description
Reactivity	Strong oxidizing agent.[1] Reacts with water due to its hygroscopic nature.
Thermal Stability	Decomposes upon heating to form scandium oxide and nitrogen oxides.[3]

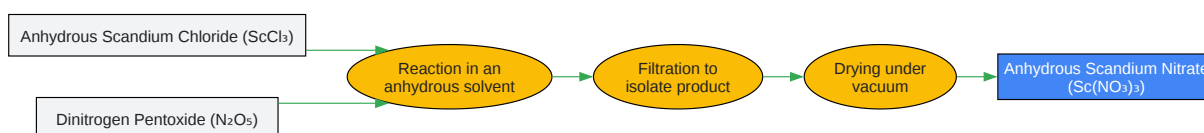
Experimental Protocols

This section details the methodologies for the synthesis of anhydrous **scandium nitrate** and the characterization of its fundamental properties.

Synthesis of Anhydrous Scandium Nitrate

The primary method for synthesizing anhydrous **scandium nitrate** involves the reaction of anhydrous scandium chloride (ScCl_3) with dinitrogen pentoxide (N_2O_5).^[1]

Experimental Workflow:



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*Synthesis of Anhydrous **Scandium Nitrate***

Detailed Protocol:

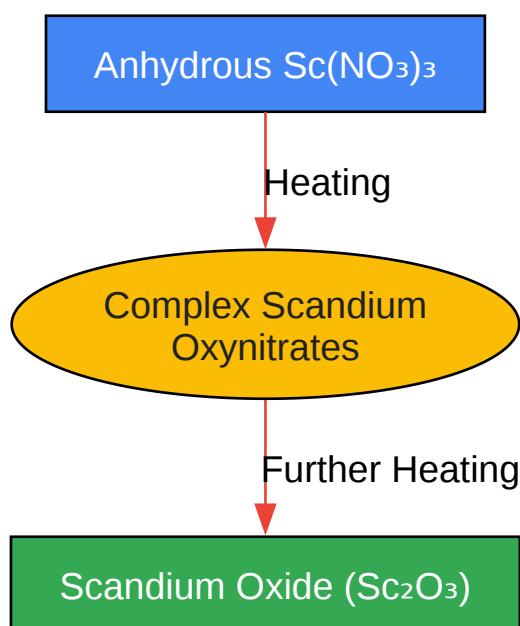
- **Reactant Preparation:** Anhydrous scandium chloride and dinitrogen pentoxide are required. All glassware must be thoroughly dried to prevent the formation of hydrated **scandium nitrate**.
- **Reaction:** The reaction is typically carried out in a moisture-free environment, for example, under a dry nitrogen or argon atmosphere. Anhydrous scandium chloride is suspended in a suitable anhydrous solvent. Dinitrogen pentoxide is then introduced to the suspension.
- **Product Isolation:** The resulting solid, anhydrous **scandium nitrate**, is separated from the reaction mixture by filtration.
- **Drying:** The isolated product is dried under vacuum to remove any residual solvent and ensure the complete absence of water.

Thermal Decomposition Analysis

The thermal stability and decomposition pathway of anhydrous **scandium nitrate** can be investigated using thermogravimetric analysis (TGA) and differential scanning calorimetry

(DSC).

Logical Flow of Thermal Decomposition:



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Thermal Decomposition Pathway

Experimental Protocol for TGA/DSC Analysis:

- **Sample Preparation:** A small, accurately weighed sample of anhydrous **scandium nitrate** is placed in an inert crucible (e.g., alumina). Due to the hygroscopic nature of the material, sample preparation should be conducted in a glovebox or a dry environment.
- **Instrumentation:** A simultaneous TGA/DSC instrument is used for the analysis.
- **Experimental Conditions:** The sample is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- **Data Analysis:** The TGA curve provides information on mass loss as a function of temperature, indicating the decomposition stages. The DSC curve shows the heat flow associated with these transitions (endothermic or exothermic). The final product of the decomposition is typically scandium oxide (Sc₂O₃).^[5] It is noted that the thermal

decomposition of **scandium nitrate** is a complex process that can involve the formation of intermediate oxynitrates.[5]

Determination of Crystal Structure

The crystal structure of anhydrous **scandium nitrate** can be determined using X-ray diffraction (XRD) on a single crystal or powder sample. As of the latest literature review, a definitive crystal structure for anhydrous $\text{Sc}(\text{NO}_3)_3$ has not been reported. The following outlines the general experimental procedure.

Experimental Workflow for Crystal Structure Determination:



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Crystal Structure Determination Workflow

Detailed Protocol:

- **Sample Preparation:** For single-crystal XRD, a suitable single crystal is mounted on a goniometer head. For powder XRD, a finely ground powder of the anhydrous salt is prepared and placed in a sample holder. All sample handling must be performed in a dry environment.
- **Data Collection:** The mounted sample is placed in an X-ray diffractometer. A monochromatic X-ray beam is directed at the sample, and the diffraction pattern is recorded by a detector.
- **Data Analysis:** The positions and intensities of the diffraction peaks are analyzed to determine the unit cell parameters, space group, and atomic positions within the crystal lattice.

Safety and Handling

Anhydrous **scandium nitrate** is an oxidizing agent and is hygroscopic. Appropriate safety precautions should be taken during handling and storage.

- **Handling:** Use in a well-ventilated area, preferably in a fume hood or glovebox. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- **Storage:** Store in a tightly sealed container in a cool, dry place away from combustible materials and moisture.

This technical guide provides a summary of the currently available information on the physical and chemical properties of anhydrous **scandium nitrate**. Further research is required to determine the quantitative values for properties such as density and solubility, as well as to fully elucidate its crystal structure.

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